

Preliminary In-Vitro Screening of 4-Cyclopropoxy-5-nitronicotinonitrile

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Compound of Interest

Compound Name: 4-Cyclopropoxy-5-nitronicotinonitrile

Cat. No.: B14828021

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Technical Guide for Lead Optimization & Safety Profiling

Executive Summary

This guide outlines the technical roadmap for the preliminary in-vitro screening of **4-Cyclopropoxy-5-nitronicotinonitrile** (hereafter referred to as CPNN). Structurally, CPNN features a nicotinonitrile core, a cyclopropoxy ether at the C4 position, and a nitro group at C5. This scaffold is a privileged pharmacophore in medicinal chemistry, serving as a critical precursor for PDE4 inhibitors (e.g., Cilomilast analogs) and fused bicyclic Tyrosine Kinase Inhibitors (TKIs).

The screening strategy defined below prioritizes physicochemical integrity, early-stage toxicity (genotoxicity), and target engagement (specifically PDE4 and Kinase liability). This "Fail Early, Fail Cheap" approach ensures that resources are not wasted on a chemically unstable or promiscuous intermediate.

Part 1: Compound Profile & In Silico Prediction

Objective: Establish the physicochemical baseline to prevent assay artifacts (e.g., precipitation, aggregation).

Structural Analysis & Alerts[1]

- Core Scaffold: 3-Cyano-4-alkoxy pyridine (Nicotinonitrile).
- Key Pharmacophore: Cyclopropoxy group (mimics the cyclopentyl ring of Rolipram; critical for PDE4 hydrophobic pocket binding).
- Structural Alerts (PAINS/Tox):
 - Nitro Group (C5): High risk for genotoxicity (Ames positive) and metabolic reduction to reactive hydroxylamines/amines.
 - Nitrile Group (C3): Generally stable, but potential for metabolic hydrolysis to amide/acid.

Physicochemical Predictions (Estimated)

Property	Estimated Value	Implication for Screening
LogP	1.8 – 2.5	Moderate lipophilicity; DMSO soluble. Likely membrane permeable.
Solubility (Aq)	< 50 μ M	Critical: Requires DMSO stock (10-20 mM) and dilution steps to avoid precipitation in assay media.
TPSA	~85 $\text{\AA}^2$	Good oral bioavailability potential (Rule of 5 compliant).
pKa	~2.0 (Pyridine N)	Unlikely to be protonated at physiological pH (7.4).

Part 2: Solubility & Stability Assessment (Tier 0)

Directive: Do not proceed to biological assays until solution stability is confirmed. Nitro-aromatics can be light-sensitive or prone to reduction.

Thermodynamic Solubility Protocol

Rationale: Screening assays often fail due to compound precipitation masking as inhibition.

- Preparation: Prepare a 10 mM stock solution of CPNN in 100% DMSO.
- Incubation: Spike stock into PBS (pH 7.4) to reach final concentrations of 1, 10, 50, and 100 μ M (1% DMSO final).
- Equilibration: Shake for 24 hours at 25°C.
- Quantification: Centrifuge (15,000 x g, 10 min) to pellet precipitate. Analyze supernatant via HPLC-UV (254 nm).
- Pass Criteria: Solubility > 20 μ M in PBS is required for reliable biochemical assays.

Chemical Stability (Reducing Environment)

Rationale: The C5-nitro group is susceptible to reduction by DTT or TCEP often found in kinase/enzyme assay buffers.

- Test: Incubate 10 μ M CPNN in Assay Buffer (containing 1 mM DTT) for 4 hours.
- Readout: Monitor for the appearance of the amino-analog (M-30 mass shift via LC-MS).
- Corrective Action: If unstable, use TCEP-free or DTT-free assay conditions for enzyme screening.

Part 3: Cytotoxicity & Safety Profiling (Tier 1)

Objective: Distinguish between specific target modulation and general cellular toxicity.

Cell Viability Assay (HepG2 & HEK293)

Method: CellTiter-Glo® (ATP Quantification). Why HepG2? Hepatocellular carcinoma line; proxy for liver toxicity (metabolic activation of nitro group). Why HEK293? Standard "innocent bystander" line for general cytotoxicity.

Protocol:

- Seeding: Seed 5,000 cells/well in 384-well white plates. Incubate 24h.
- Dosing: Treat with CPNN (0.1 nM – 100 μ M, 10-point dose response).
 - Control: 10 μ M Staurosporine (100% kill).
 - Vehicle: 0.5% DMSO.
- Incubation: 48 hours at 37°C, 5% CO₂.
- Detection: Add CellTiter-Glo reagent, shake 2 min, read luminescence.
- Data Analysis: Calculate CC50.
 - Flag: CC50 < 10 μ M indicates high cytotoxicity risk.

Genotoxicity Alert (Ames Test Surrogate)

Critical Step: Nitro-compounds are frequent Ames positives.

- Recommendation: Perform a MicroAmes or GreenScreen HC assay early. If CPNN is mutagenic, chemical modification of the nitro group (e.g., reduction to amine and capping) is required before in vivo progression.

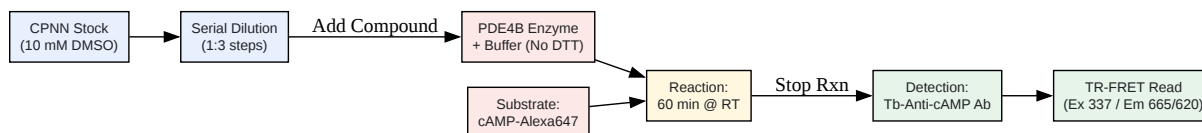
Part 4: Target-Specific Screening (Tier 2)

Hypothesis: Based on the cyclopropoxy-nicotinonitrile pharmacophore, CPNN is a putative PDE4 Inhibitor or a scaffold for Kinase Inhibition.

Primary Assay: PDE4B Enzymatic Inhibition (TR-FRET)

Mechanism: PDE4 hydrolyzes cAMP.^[1] Inhibition prevents cAMP degradation. We use a TR-FRET tracer (cAMP-AlexaFluor) that competes with native cAMP for antibody binding. Why PDE4B? Major isoform involved in inflammation (COPD/Asthma relevance).

Workflow Diagram:



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Figure 1: TR-FRET Workflow for PDE4B Inhibition Screening. Note the exclusion of DTT to prevent nitro-reduction.

Detailed Protocol:

- Buffer: 50 mM Tris-HCl (pH 7.5), 10 mM MgCl₂, 0.05% Tween-20. Exclude DTT (use TCEP if reducing agent is strictly necessary, but preferably omit).
- Enzyme: Human recombinant PDE4B (approx. 0.5 ng/well).
- Substrate: 50 nM cAMP (fluorescent tracer).
- Controls:
 - Positive Control: Rolipram (IC₅₀ ~1 μM) or Roflumilast (IC₅₀ ~0.5 nM).
 - Negative Control: DMSO only.
- Interference Check: CPNN is a nitro-aromatic (yellow). Must run a "Compound Only" well (no enzyme/antibody) to check for fluorescence quenching at 620/665 nm.

Secondary Profiling: Kinase Selectivity

If PDE4 activity is low (>10 μM), screen against a Tyrosine Kinase Panel (e.g., EGFR, Src). The nicotinonitrile core mimics the ATP-binding hinge region of many kinase inhibitors.

- Method: ADP-Glo™ Kinase Assay.
- Focus: EGFR (WT), Src, Abl.

Part 5: ADME & Metabolic Stability (Tier 3)

Objective: Assess the liability of the nitro and cyclopropoxy groups.

Microsomal Stability (Nitro-Reductase)

Nitro groups are often "metabolic handles," rapidly reduced to amines by liver reductases (even under anaerobic conditions).

- System: Pooled Human Liver Microsomes (HLM) + NADPH.
- Condition: Aerobic vs. Anaerobic incubation.
- Readout: LC-MS/MS monitoring of CPNN depletion and Amine metabolite formation.
- Interpretation: Rapid reduction ($t_{1/2} < 15$ min) suggests CPNN is a prodrug or chemically unstable in vivo.

References

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Sources

- [1. selective pde4 inhibitor: Topics by Science.gov \[science.gov\]](#)
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